Essential Safety and Logistical Information for Handling DY-46-2

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Compound of Interest

Compound Name:	*DY-46-2*
Cat. No.:	*B15623206*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential guidance for the safe handling, operation, and disposal of **DY-46-2**, a potent and selective non-nucleoside DNA methyltransferase 3A (DNMT3A) inhibitor. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Chemical and Physical Properties

A summary of key quantitative data for **DY-46-2** is presented below for easy reference.

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Property	Value
CAS Number	1105110-83-5
Molecular Formula	$C_{19}H_{22}N_6O_5S$
IC_{50} for DNMT3A	0.39 μM[1][2]
IC_{50} for DNMT1	13.0 μM[1]
IC_{50} for DNMT3B	105 μM[1]
Storage Temperature	Powder: -20°C, In solvent: -80°C[1][3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **DY-46-2** to minimize exposure and ensure safety.

Equipment	Specifications
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, minimum thickness 0.11 mm). Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or chemical safety goggles.[4][5]
Skin and Body Protection	Laboratory coat. Ensure it is fully buttoned. For larger quantities or risk of splash, consider a chemical-resistant apron or suit.
Respiratory Protection	Not typically required for small quantities in a well-ventilated area. If aerosols may be generated or working with powder outside of a fume hood, a NIOSH-approved respirator is recommended.

Operational Plan: Step-by-Step Handling Protocol

Follow these detailed steps for the safe handling of **DY-46-2** in a laboratory setting.

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1. Preparation and Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a certified chemical fume hood, especially when handling the powdered form or preparing stock solutions.
- Ensure easy access to an emergency eyewash station and safety shower.
- Clear the workspace of any unnecessary items to prevent contamination.

2. Weighing and Reconstitution:

- When weighing the powdered form, do so within a fume hood to avoid inhalation of dust.
- Use a dedicated, clean spatula and weighing vessel.
- To reconstitute, slowly add the recommended solvent (e.g., DMSO) to the vial containing the powdered **DY-46-2**. Cap the vial and vortex gently until fully dissolved.

3. Experimental Use:

- When transferring solutions of **DY-46-2**, use calibrated micropipettes with filtered tips to prevent aerosol formation and cross-contamination.
- Keep all containers with **DY-46-2** clearly labeled and sealed when not in use.
- Avoid direct contact with skin and eyes at all times.

4. Post-Handling:

- Thoroughly decontaminate all surfaces and equipment that came into contact with **DY-46-2** using an appropriate cleaning agent.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **DY-46-2** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Waste: Contaminated items such as gloves, pipette tips, and empty vials should be collected in a dedicated, labeled hazardous waste container.
- Liquid Waste: Unused solutions of **DY-46-2** and contaminated solvents should be collected in a separate, labeled hazardous liquid waste container. Do not pour down the drain.

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2. Waste Disposal Procedure:

- All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste.
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidelines and to schedule a waste pickup.
- Ensure waste containers are securely sealed and properly labeled before collection.

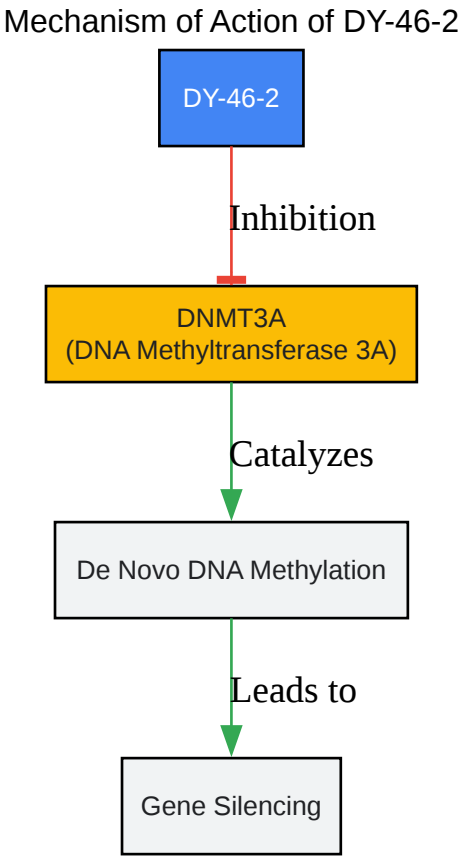
Emergency Procedures and First Aid

Immediate and appropriate action is vital in the event of an exposure to **DY-46-2**.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[5]
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[5]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualizations

Signaling Pathway



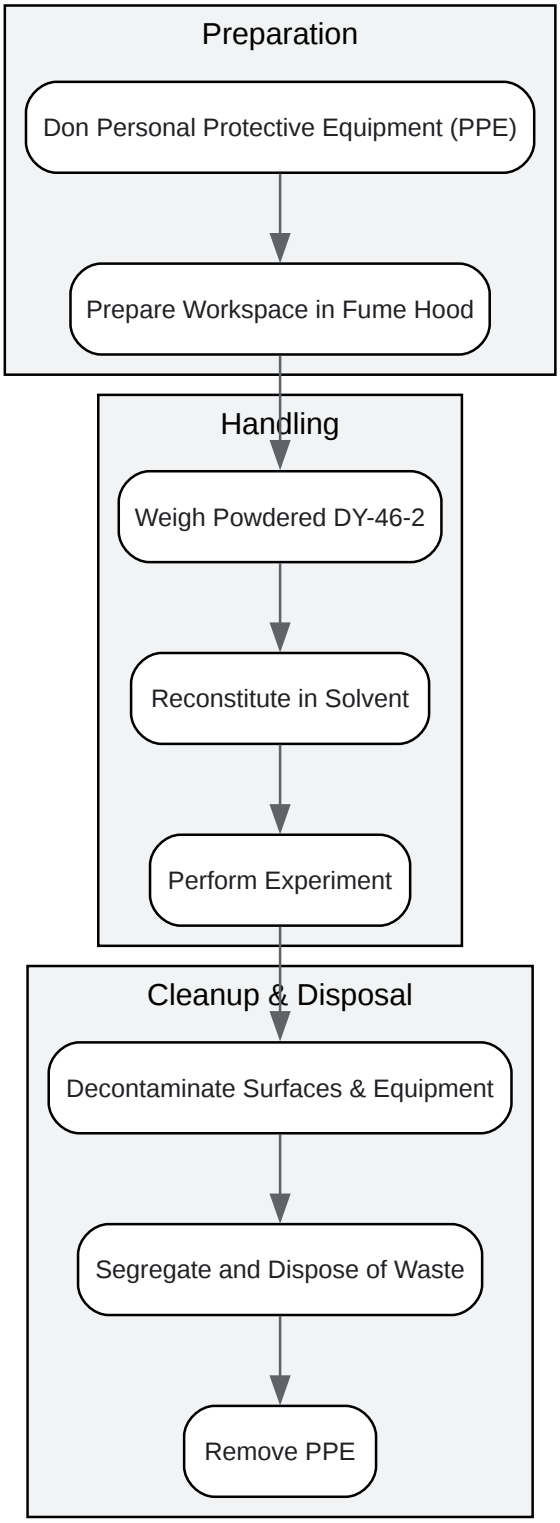
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Caption: A diagram illustrating how **DY-46-2** inhibits the enzymatic activity of DNMT3A.

Experimental Workflow

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Safe Handling Workflow for DY-46-2



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Caption: A step-by-step workflow for the safe handling of **DY-46-2** in a laboratory setting.

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